

Toxicological Profile of 3-Hydroxy-2-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-methoxybenzaldehyde

Cat. No.: B043290

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available toxicological information for **3-Hydroxy-2-methoxybenzaldehyde**. Due to a lack of comprehensive studies on this specific isomer, data from structurally related compounds, particularly its isomers, have been included for a comparative and predictive assessment. This practice, known as read-across, is clearly indicated where applied. This guide is intended for informational purposes and should not be used as a substitute for a comprehensive safety evaluation.

Introduction

3-Hydroxy-2-methoxybenzaldehyde, a substituted benzaldehyde derivative, is a compound of interest in various chemical and pharmaceutical research areas. Understanding its toxicological profile is crucial for ensuring safe handling and for predicting its potential biological effects in drug development. This technical guide synthesizes the available data on the toxicity of **3-Hydroxy-2-methoxybenzaldehyde** and its isomers to provide a foundational understanding for researchers and professionals in the field.

Physicochemical Properties

Property	Value	Source
CAS Number	66495-88-3	[1]
Molecular Formula	C8H8O3	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Solid	ChemScene LLC
Melting Point	113-115 °C	ChemScene LLC
Boiling Point	135 °C at 15 mmHg	ChemScene LLC

Toxicological Data

Acute Toxicity

Limited data is available for the acute toxicity of **3-Hydroxy-2-methoxybenzaldehyde**. The primary information is derived from safety data sheets, which indicate potential hazards upon acute exposure.

Table 1: Acute Toxicity of **3-Hydroxy-2-methoxybenzaldehyde** and Isomers

Compound	Test	Species	Route	Value	Classification	Source
3-Hydroxy-2-methoxybenzaldehyde	LD50	Mouse	Oral	1330 mg/kg	Category 4 (Harmful if swallowed)	[2]
o-Vanillin (2-Hydroxy-3-methoxybenzaldehyde)	LD50	Not specified	Oral	Not specified	Harmful if swallowed	[3]
Vanillin (4-Hydroxy-3-methoxybenzaldehyde)	LD50	Rat	Oral	3300 mg/kg	Not classified	Bio-Rad Laboratories, Inc.
Vanillin (4-Hydroxy-3-methoxybenzaldehyde)	LD50	Rabbit	Dermal	> 5010 mg/kg	Not classified	Bio-Rad Laboratories, Inc.

Irritation and Sensitization

3-Hydroxy-2-methoxybenzaldehyde is classified as a skin and eye irritant.

Table 2: Irritation Potential of **3-Hydroxy-2-methoxybenzaldehyde**

Endpoint	Species	Result	Classification	Source
Skin Irritation	Not specified	Causes skin irritation	Category 2	[1][4]
Eye Irritation	Not specified	Causes serious eye irritation	Category 2A	[1][4]
Respiratory Irritation	Not specified	May cause respiratory irritation	Category 3	[1][4]

There is no available data on the skin sensitization potential of **3-Hydroxy-2-methoxybenzaldehyde**.

Repeated Dose Toxicity

No studies on the repeated dose toxicity of **3-Hydroxy-2-methoxybenzaldehyde** were identified. For the related isomer, p-methoxybenzaldehyde, a No Observed Adverse Effect Level (NOAEL) of 100 mg/kg/day has been established in a 90-day oral gavage study in Wistar rats[5].

Genotoxicity

There is a lack of publicly available genotoxicity data for **3-Hydroxy-2-methoxybenzaldehyde**. Read-across from the isomer p-methoxybenzaldehyde suggests it is not expected to be genotoxic[5]. p-Methoxybenzaldehyde was not mutagenic in an Ames test and did not cause chromosomal aberrations in an in vitro assay with Chinese hamster fibroblasts[5][6].

Carcinogenicity

No carcinogenicity studies for **3-Hydroxy-2-methoxybenzaldehyde** were found. The International Agency for Research on Cancer (IARC) has not classified the related compound 2-Hydroxy-3-methoxybenzaldehyde as a carcinogen[3].

Reproductive and Developmental Toxicity

Information on the reproductive and developmental toxicity of **3-Hydroxy-2-methoxybenzaldehyde** is not available. For the isomer 2-Hydroxybenzaldehyde, a combined

repeated dose and reproductive/developmental toxicity screening test in rats established a NOAEL for reproductive toxicity of 160 mg/kg bw/day for males and 40 mg/kg bw/day for females[7]. The NOAEL for developmental effects was 160 mg/kg bw/day[7].

Experimental Protocols

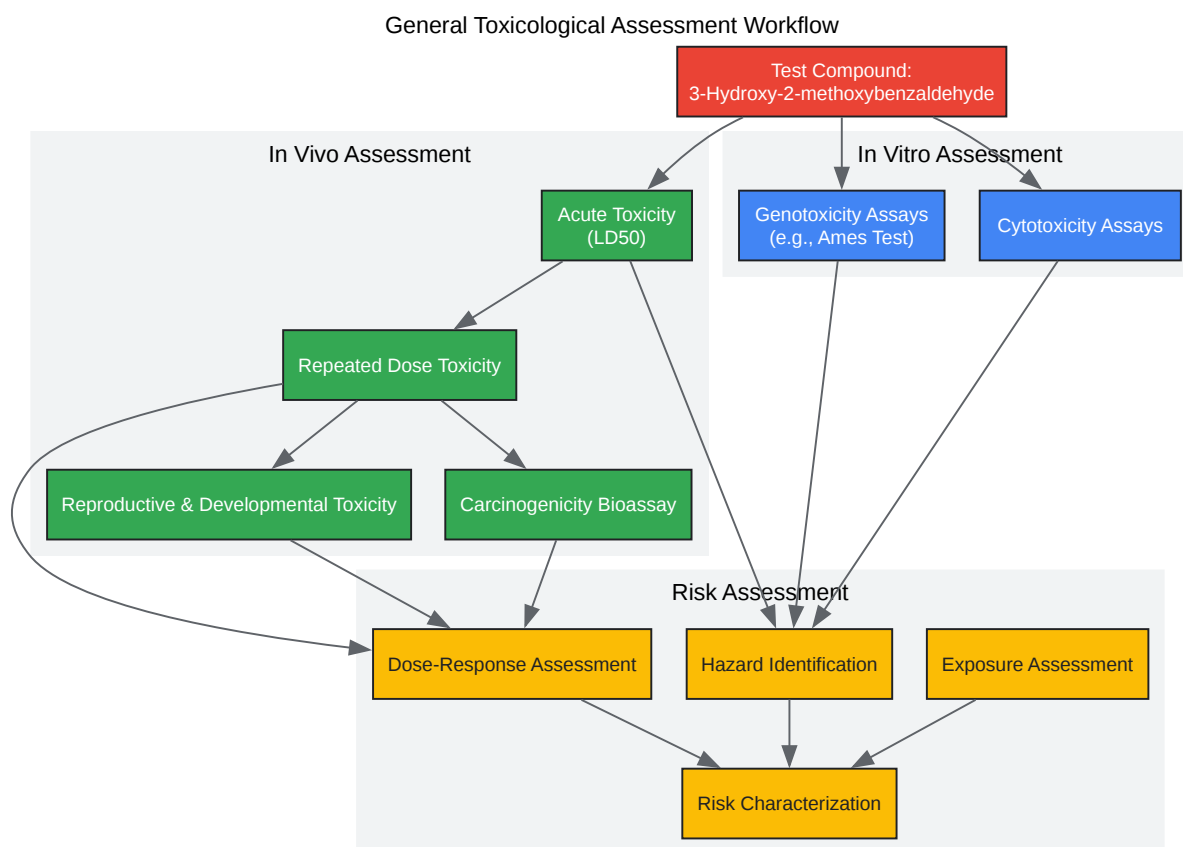
Detailed experimental protocols for the toxicological studies of **3-Hydroxy-2-methoxybenzaldehyde** are not available in the public domain. The information presented is largely derived from summary data in safety data sheets and chemical databases. For structurally related compounds, studies were often conducted following standardized OECD guidelines. For instance, skin irritation studies are typically performed on rabbits according to OECD Guideline 404[8], and Ames mutagenicity tests follow OECD Guideline 471.

Mechanistic Insights and Signaling Pathways

No studies describing the specific mechanisms of toxicity or associated signaling pathways for **3-Hydroxy-2-methoxybenzaldehyde** were identified. Given its irritant properties, it is plausible that at high concentrations, it may interact with cellular membranes and proteins, leading to localized inflammation and cell damage. However, without dedicated mechanistic studies, this remains speculative.

Visualizations

As no specific signaling pathways or complex experimental workflows for **3-Hydroxy-2-methoxybenzaldehyde** have been described in the available literature, the creation of corresponding diagrams is not feasible. A generalized workflow for a standard toxicological assessment is provided below for illustrative purposes.



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Caption: A generalized workflow for toxicological assessment of a chemical compound.

Conclusion

The available toxicological data for **3-Hydroxy-2-methoxybenzaldehyde** is limited, primarily indicating that it is harmful if swallowed and causes skin and serious eye irritation, as well as potential respiratory irritation. There is a significant data gap regarding its potential for repeated dose toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity. While read-across from its isomers can provide some preliminary insights, dedicated studies on **3-**

Hydroxy-2-methoxybenzaldehyde are necessary for a thorough risk assessment. Researchers and drug development professionals should handle this compound with appropriate caution, utilizing personal protective equipment to minimize exposure, and consider its irritant properties in any experimental design. Further investigation into its toxicological profile is warranted to fully understand its safety and biological implications.

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